

Commercial Sources and Availability of Navitoclax-d8: A Technical Guide

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Compound of Interest

Compound Name: Navitoclax-d8

Cat. No.: B565182

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Navitoclax (ABT-263) is a potent, orally bioavailable small-molecule inhibitor of the B-cell lymphoma 2 (Bcl-2) family of anti-apoptotic proteins, including Bcl-2, Bcl-xL, and Bcl-w.[1] By mimicking the activity of pro-apoptotic BH3-only proteins, Navitoclax induces apoptosis in cancer cells that are dependent on these anti-apoptotic proteins for survival.[2] **Navitoclax-d8** is the deuterated form of Navitoclax, which serves as an invaluable tool in pharmacokinetic and bioanalytical studies, primarily as an internal standard for the accurate quantification of Navitoclax in biological matrices using mass spectrometry.[3] This technical guide provides an in-depth overview of the commercial sources, availability, and key technical data for **Navitoclax-d8**, along with a detailed experimental protocol for its use in a validated LC-MS/MS assay and a depiction of the relevant biological pathway.

Commercial Availability and Physicochemical Properties

Navitoclax-d8 is available from several commercial suppliers specializing in research chemicals and stable isotope-labeled compounds. The compound is typically supplied as a solid, with purities often exceeding 98%. Below is a summary of the key data for **Navitoclax-d8**.

Parameter	Value	Source
Synonyms	ABT-263-d8	[4]
CAS Number	1217620-38-6	[4]
Molecular Formula	C47H47D8CIF3N5O6S3	[4]
Molecular Weight	982.66 g/mol	[5]
Appearance	White to off-white solid	[5]
Purity (HPLC)	≥98%	[5][6]
Isotopic Enrichment	≥98.9%	[5]
Storage	Powder: -20°C for 3 years. In solvent: -80°C for 6 months, -20°C for 1 month.	[5]

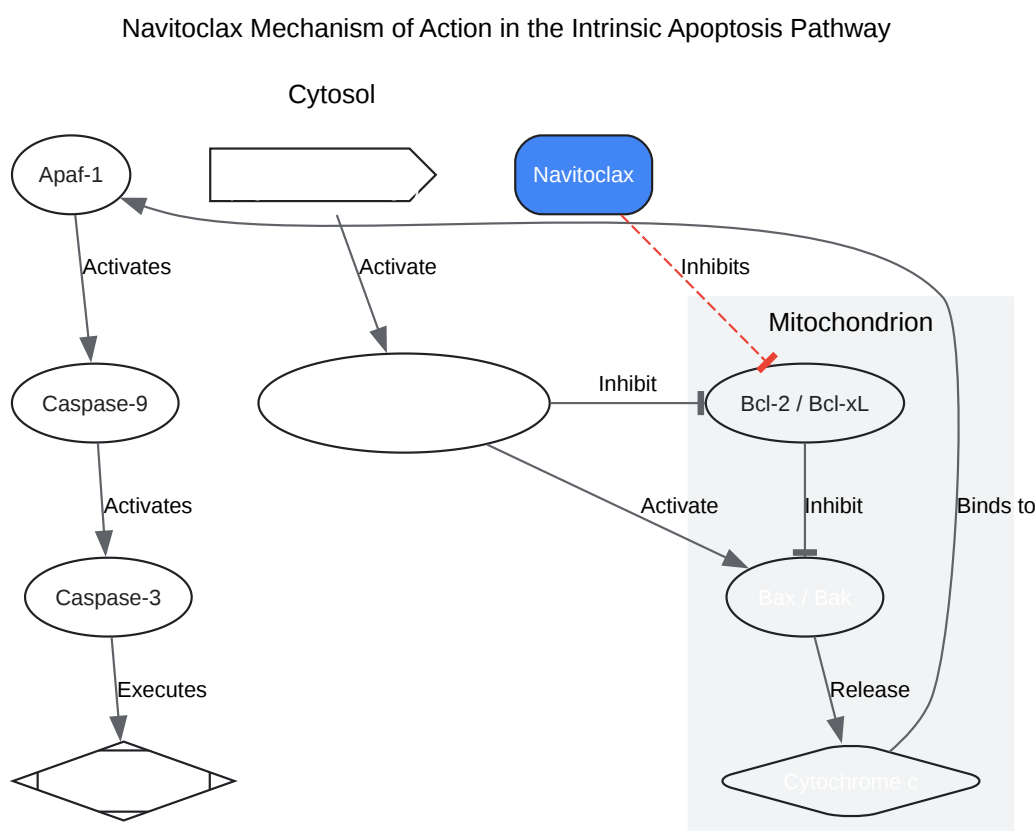
Quantitative Data from Commercial Suppliers

The following table summarizes the availability and pricing of **Navitoclax-d8** from various suppliers. Please note that prices are subject to change and may vary based on the supplier and quantity.

Supplier	Catalog Number	Available Quantities	Price (USD)
MedchemExpress	HY-10087S	1 mg	\$520
5 mg, 10 mg	Quote		
Cayman Chemical	34694	500 µg	\$116
1 mg	\$209		
5 mg	\$923		
Invivochem	V56439	Not specified	Contact for quote

Mechanism of Action: The Bcl-2 Signaling Pathway

Navitoclax exerts its pro-apoptotic effects by targeting and inhibiting anti-apoptotic proteins of the Bcl-2 family. The following diagram illustrates the core mechanism of the intrinsic apoptosis pathway and the role of Navitoclax.



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Caption: Navitoclax inhibits Bcl-2/Bcl-xL, leading to apoptosis.

Experimental Protocol: Quantification of Navitoclax in Human Plasma using LC-MS/MS with Navitoclax-

d8 as an Internal Standard

This protocol is adapted from a validated method for the quantitative analysis of Navitoclax in human plasma.[3]

1. Materials and Reagents

- Navitoclax analytical standard
- **Navitoclax-d8** internal standard (IS)
- Acetonitrile (ACN), HPLC grade
- Water, HPLC grade
- Human plasma (blank)
- Standard laboratory equipment (vortex mixer, centrifuge, autosampler vials)

2. Preparation of Stock and Working Solutions

- Navitoclax Stock Solution (1 mg/mL): Accurately weigh and dissolve Navitoclax in an appropriate solvent (e.g., DMSO) to a final concentration of 1 mg/mL.
- **Navitoclax-d8** Internal Standard Stock Solution (1 mg/mL): Prepare a 1 mg/mL stock solution of **Navitoclax-d8** in a similar manner.
- Navitoclax Working Solutions: Serially dilute the Navitoclax stock solution with ACN:water (1:1, v/v) to prepare working solutions for calibration standards and quality control (QC) samples.
- **Navitoclax-d8** Internal Standard Working Solution (500 ng/mL): Dilute the **Navitoclax-d8** stock solution with ACN to a final concentration of 500 ng/mL.

3. Sample Preparation (Protein Precipitation)

- To a 50 µL aliquot of plasma sample (calibrator, QC, or unknown), add 200 µL of the **Navitoclax-d8** internal standard working solution (500 ng/mL in ACN).

- For blank samples, add 200 μ L of ACN without the internal standard.
- Vortex mix the samples for 30 seconds.
- Centrifuge the samples at 12,000 x g for 10 minutes at room temperature.
- Transfer the supernatant to an autosampler vial for LC-MS/MS analysis.

4. LC-MS/MS Instrumentation and Conditions

- Liquid Chromatography System: Waters Acquity UPLC or equivalent.
- Column: Waters Acquity UPLC BEH C18, 1.7 μ m, 2.1 x 50 mm.
- Mobile Phase: Isocratic elution with a suitable mobile phase (e.g., a mixture of acetonitrile and water with an appropriate modifier like formic acid).
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 μ L.
- Mass Spectrometer: SCIEX 4500 triple quadrupole mass spectrometer or equivalent.
- Ionization Mode: Positive electrospray ionization (ESI+).
- Multiple Reaction Monitoring (MRM) Transitions:
 - Navitoclax: Precursor ion (Q1) m/z -> Product ion (Q3) m/z (specific values to be optimized).
 - **Navitoclax-d8**: Precursor ion (Q1) m/z -> Product ion (Q3) m/z (specific values to be optimized).

5. Data Analysis

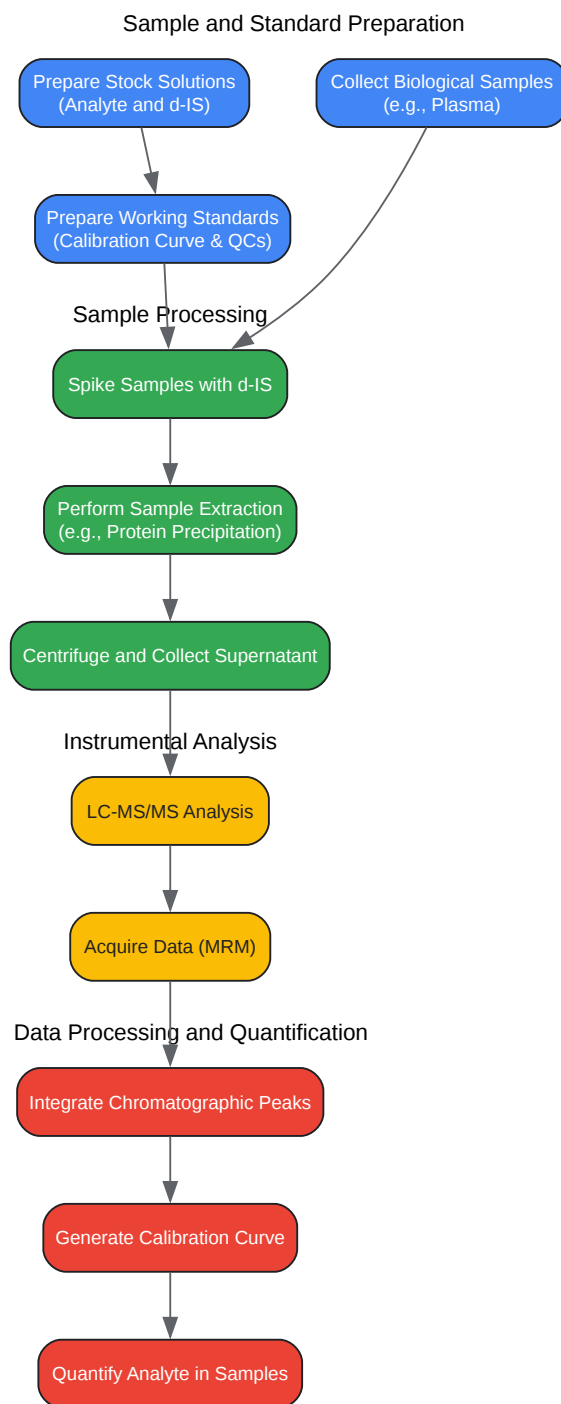
- Construct a calibration curve by plotting the peak area ratio of Navitoclax to **Navitoclax-d8** against the nominal concentration of the calibration standards.
- Use a weighted linear regression (e.g., $1/x^2$) to fit the calibration curve.

- Determine the concentration of Navitoclax in the QC and unknown samples by interpolating their peak area ratios from the calibration curve.

Experimental Workflow

The following diagram illustrates the general workflow for a typical quantitative bioanalytical assay using a deuterated internal standard.

Quantitative Bioanalysis Workflow using a Deuterated Internal Standard

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Caption: Workflow for bioanalysis with a deuterated internal standard.

Conclusion

Navitoclax-d8 is a critical reagent for researchers and drug development professionals engaged in the study of Navitoclax. Its commercial availability from reputable suppliers ensures access to high-purity material for use as an internal standard in quantitative bioanalytical methods. The provided technical information, including a detailed experimental protocol and workflow, serves as a comprehensive resource for the accurate and reliable quantification of Navitoclax in preclinical and clinical research. Understanding the mechanism of action of Navitoclax within the Bcl-2 signaling pathway provides the essential biological context for the interpretation of these quantitative studies.

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